

Essential Guidance for the Disposal of Investigational Compound PSI-353661

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Compound of Interest

Compound Name: PSI-353661

Cat. No.: B12400249

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Disclaimer: This document provides general guidance for the handling and disposal of a research chemical for which a specific Safety Data Sheet (SDS) with official disposal procedures is not publicly available. All procedures must be conducted in accordance with the regulations and guidelines of your institution's Environmental Health and Safety (EHS) department.

Immediate Actions and Primary Recommendations

There is currently no publicly available, specific safety data sheet (SDS) that outlines the official disposal procedures for the investigational compound **PSI-353661**. The information available in research literature focuses on its synthesis and biological activity as a phosphoramidate prodrug and an inhibitor of the hepatitis C virus (HCV) NS5B polymerase.^{[1][2][3][4][5]}

Given the absence of specific disposal instructions, researchers, scientists, and drug development professionals must adhere to a precautionary principle. The following steps are essential:

- **Contact Your EHS Department:** Your institution's Environmental Health and Safety (EHS) department is the primary resource for guidance on the disposal of novel or uncharacterized chemical compounds. Provide them with all available information on **PSI-353661**, including its chemical structure and any known properties.
- **Treat as Hazardous Waste:** In the absence of specific data, **PSI-353661** and any materials contaminated with it should be treated as hazardous chemical waste.

- **Waste Segregation:** Do not mix **PSI-353661** waste with other waste streams unless explicitly approved by your EHS department. It should be collected in a dedicated, properly labeled, and sealed waste container.

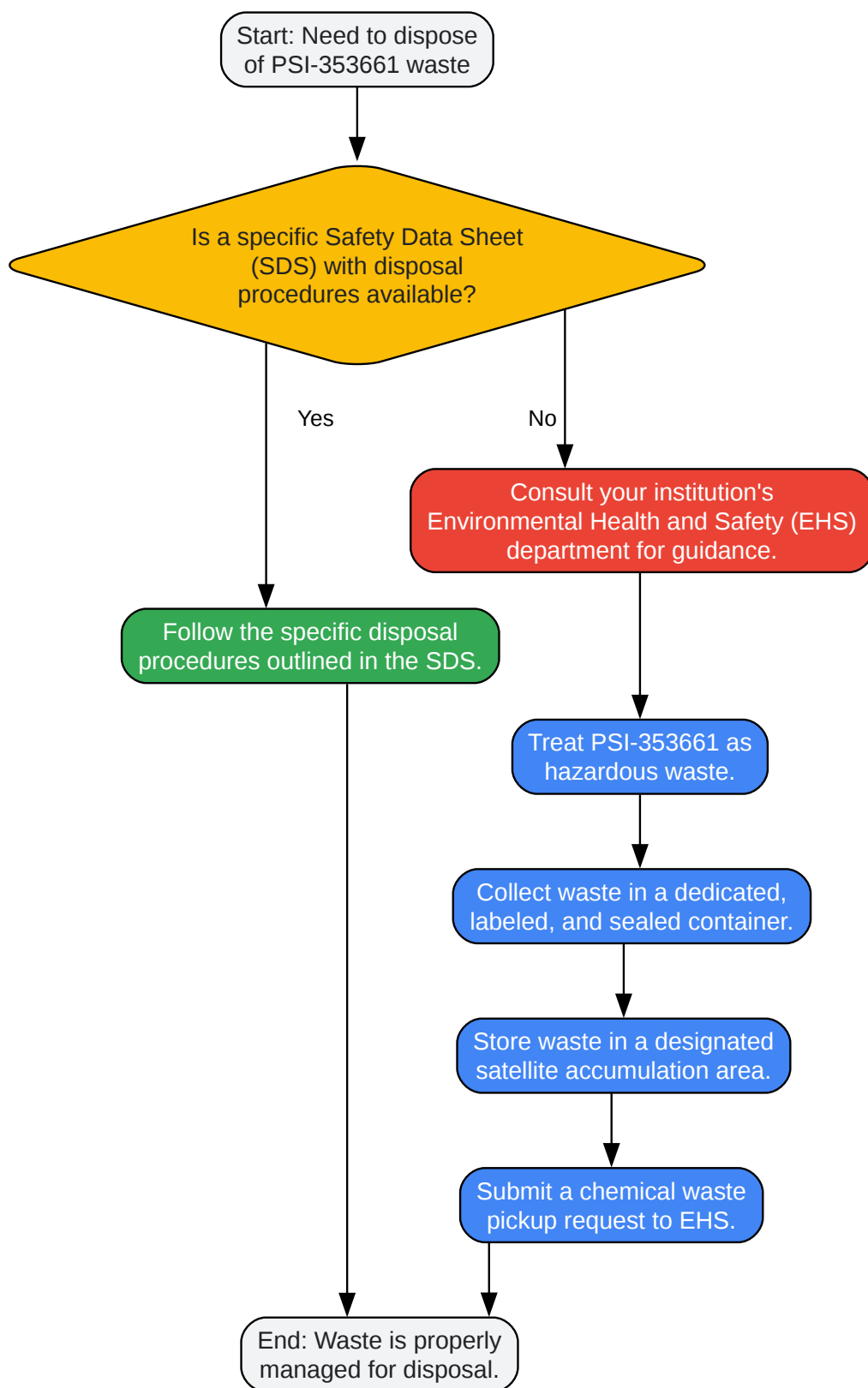
General Procedures for the Disposal of Research Chemicals

The following table outlines general procedures for the disposal of research chemicals of unknown hazard, such as **PSI-353661**.

Procedure	Description
Personal Protective Equipment (PPE)	Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling PSI-353661 and its waste.
Waste Collection	Collect all solid and liquid waste containing PSI-353661 in separate, designated, and compatible waste containers. Do not overfill containers.
Labeling	Clearly label the waste container with "Hazardous Waste," the full chemical name "PSI-353661," and any known hazard information. Affix a hazardous waste tag as required by your institution.
Storage	Store the sealed waste container in a designated satellite accumulation area that is secure and away from incompatible materials.
Disposal Request	Submit a chemical waste pickup request to your institution's EHS department.

Logical Workflow for Disposal of PSI-353661

The following diagram illustrates the decision-making process for the proper disposal of **PSI-353661** in a research environment.



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References

- 1. PSI-353661 (GS-558093) | HCV | 1231747-08-2 | Invivochem [invivochem.com]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. Activity and the Metabolic Activation Pathway of the Potent and Selective Hepatitis C Virus Pronucleotide Inhibitor PSI-353661 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 5. Discovery of PSI-353661, a Novel Purine Nucleotide Prodrug for the Treatment of HCV Infection - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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